

Personal protective equipment for handling 5-Bromo-2-fluoropyridine-3-carboxaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2-fluoropyridine-3-carboxaldehyde

Cat. No.: B569406

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Essential Safety and Handling Guide for 5-Bromo-2-fluoropyridine-3-carboxaldehyde

This guide provides crucial safety protocols and logistical information for the handling and disposal of **5-Bromo-2-fluoropyridine-3-carboxaldehyde** (CAS No. 875781-15-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Bromo-2-fluoropyridine-3-carboxaldehyde** is presented below.

Property	Value
Molecular Formula	C6H3BrFNO
Appearance	Off-white to pale yellow powder
Boiling Point	258.2°C at 760 mmHg
Flash Point	109.9±25.9 °C
Density	1.8±0.1 g/cm3
Refractive Index	1.591

Source: ECHEMI[\[1\]](#)

Hazard Identification and Precautionary Measures

This chemical is considered hazardous and requires careful handling to avoid adverse health effects.[\[2\]](#)

Hazard Statements:

- Causes skin irritation (H315)[\[3\]](#)
- Causes serious eye irritation (H319)[\[3\]](#)
- May cause respiratory irritation (H335)[\[3\]](#)

Signal Word: Warning[\[3\]](#)

Precautionary Statements:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[2\]](#)[\[3\]](#)
- Wash face, hands, and any exposed skin thoroughly after handling.[\[2\]](#)
- Use only outdoors or in a well-ventilated area.[\[2\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[2\]](#)

- Store in a well-ventilated place and keep the container tightly closed.[2]
- Store locked up.[2][3]
- Dispose of contents/container to an approved waste disposal plant.[2]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential when handling this compound.

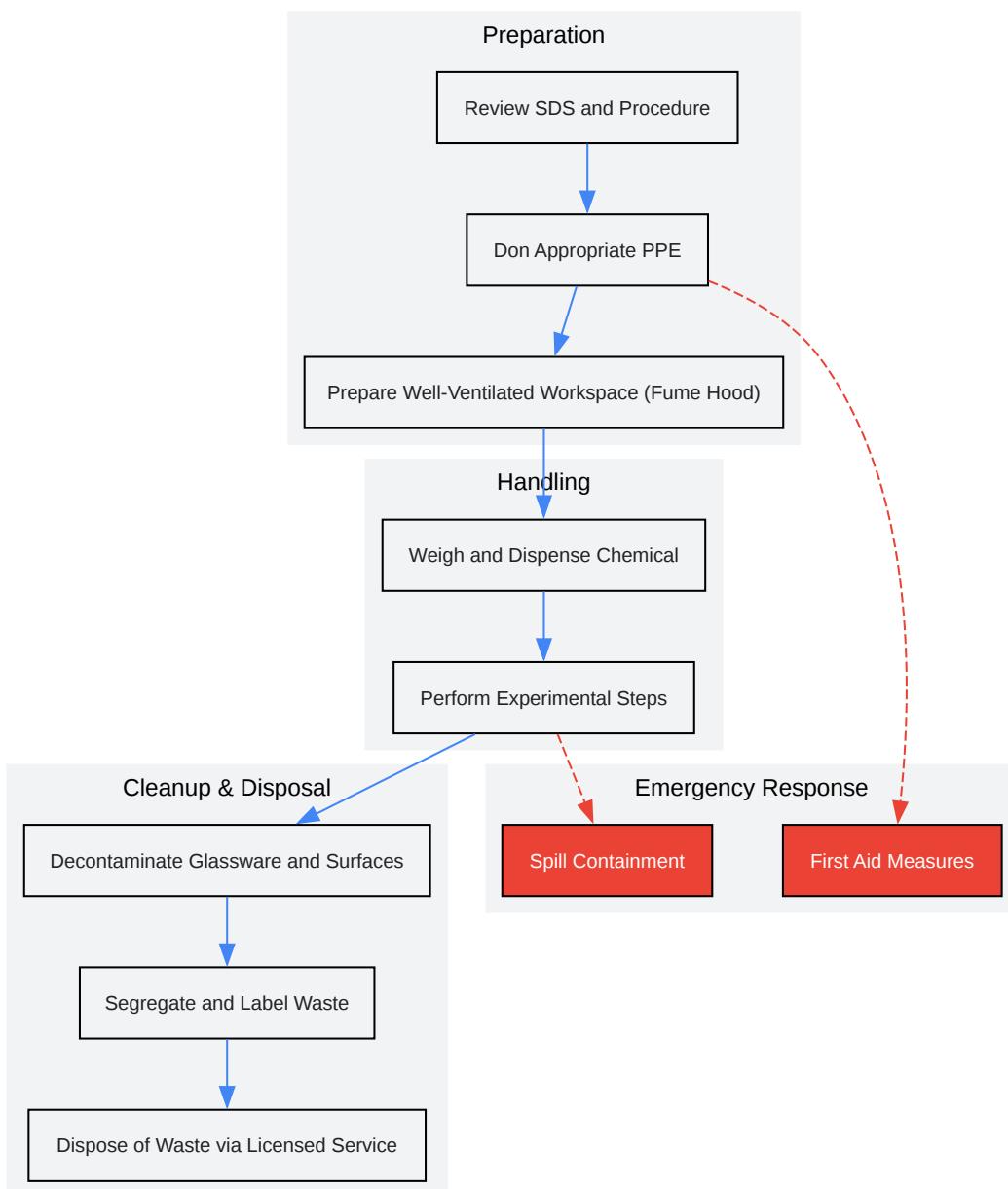
PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses	With side-shields conforming to EN166 or NIOSH approved. [4]
Chemical Goggles	Recommended for splash protection.[5]	
Skin Protection	Gloves	Chemical-resistant gloves (e.g., nitrile or neoprene).[6][7] Inspect before use and use proper removal technique.[4]
Lab Coat	Fully-buttoned, long-sleeved lab coat.[6][8]	
Apron	PVC apron for additional protection.[5]	
Respiratory Protection	Respirator	Use a NIOSH-approved respirator with appropriate cartridges (e.g., OV/AG/P99) if ventilation is inadequate or for higher-level protection.[4][9]

Operational and Disposal Plans

A systematic approach to handling, from preparation to disposal, is critical for safety.

Experimental Workflow

Safe Handling Workflow for 5-Bromo-2-fluoropyridine-3-carboxaldehyde

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Caption: Safe handling workflow from preparation to disposal.

Step-by-Step Handling Procedures

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.[8]
 - Ensure all necessary PPE is available and in good condition.
 - Work should be conducted in a properly functioning chemical fume hood to ensure adequate ventilation.[6][7]
- Handling:
 - Avoid the formation of dust when handling the solid compound.[4]
 - Keep the container tightly closed when not in use.[2]
 - Avoid contact with skin, eyes, and clothing.[2]
 - Do not eat, drink, or smoke in the work area.[9]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[6][8]
 - Keep away from heat, sparks, open flames, and other ignition sources.[4][8]
 - Store in a tightly sealed container.[8] For long-term storage, a freezer is recommended.[2]

Emergency Procedures

- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[2] Remove contaminated clothing and wash it before reuse.[2]
- In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do.

Continue rinsing and seek medical attention.[2]

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[2][3]
- If Swallowed: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur.[2][4]
- Spills: For small spills, use an absorbent material like sand or vermiculite to contain the spill. [6] Transfer the material to a sealed container for disposal.[6] For large spills, evacuate the area and contact emergency services.

Disposal Plan

- All waste materials, including contaminated PPE and absorbent materials, should be considered hazardous waste.
- Dispose of the chemical and its container through a licensed professional waste disposal service.[4]
- Do not allow the product to enter drains.[9]
- Contaminated packaging should be disposed of as unused product.[4]

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